

An In-depth Technical Guide to the Safety Data of 4-Benzoylbenzoic Acid

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Compound of Interest

Compound Name: 4-Benzoylbenzoic acid

Cat. No.: B057700

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This technical guide provides a comprehensive overview of the safety data for **4-Benzoylbenzoic acid** (CAS No. 611-95-0), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

4-Benzoylbenzoic acid is a white crystalline solid.^[1] It is soluble in organic solvents like alcohols and esters but insoluble in water.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₀ O ₃	[1][2][3][4][5][6]
Molecular Weight	226.23 g/mol	[2][5]
Appearance	White to light beige crystalline powder/solid	[1][3][6]
Melting Point	197-200 °C	[1][3]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF); Insoluble in water.[1][6]	[1][6]
Stability	Stable under normal conditions.	[1][4]
InChI Key	IFQUPKAISSPFTE-UHFFFAOYSA-N	[3]
SMILES String	OC(=O)c1ccc(cc1)C(=O)c2ccc cc2	[3]


Hazard Identification and Classification

4-Benzoylbenzoic acid is classified as an irritant. The GHS classification is summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Sources:[2][4][7][8][9]

GHS Pictogram:

 alt text

Signal Word: Warning[4][8]

Hazard Statements:

- H315: Causes skin irritation.[2][4][7][8][9]
- H319: Causes serious eye irritation.[2][4][7][8][9]
- H335: May cause respiratory irritation.[2][4][8][9]

Precautionary Statements: A comprehensive list of precautionary statements includes prevention, response, storage, and disposal measures.[2][4][7][8] Key recommendations include washing skin thoroughly after handling, wearing protective gloves/eye protection/face protection, and using only outdoors or in a well-ventilated area.[4][7][8]

Toxicological Information

The toxicological properties of **4-benzoylbenzoic acid** have not been fully investigated.[4][8] However, available data indicates potential for irritation.

Route of Exposure	Species	Value
Intravenous	Rat	TDLo: 11.312 mg/kg

Source:[7]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-benzoylbenzoic acid** are not readily available in the public domain. The data presented in Safety Data Sheets are typically summaries of results from standardized tests (e.g., OECD guidelines). For instance, skin and eye irritation studies would likely follow OECD Test Guideline 404 and 405, respectively. These protocols involve applying the substance to the skin or eyes of laboratory animals and observing for signs of irritation over a specified period.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Do not breathe dust.[\[1\]](#)[\[8\]](#)
- Use only in a well-ventilated area.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Wash hands and face thoroughly after handling.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Minimize dust generation and accumulation.[\[10\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[8\]](#)

Personal Protective Equipment (PPE):

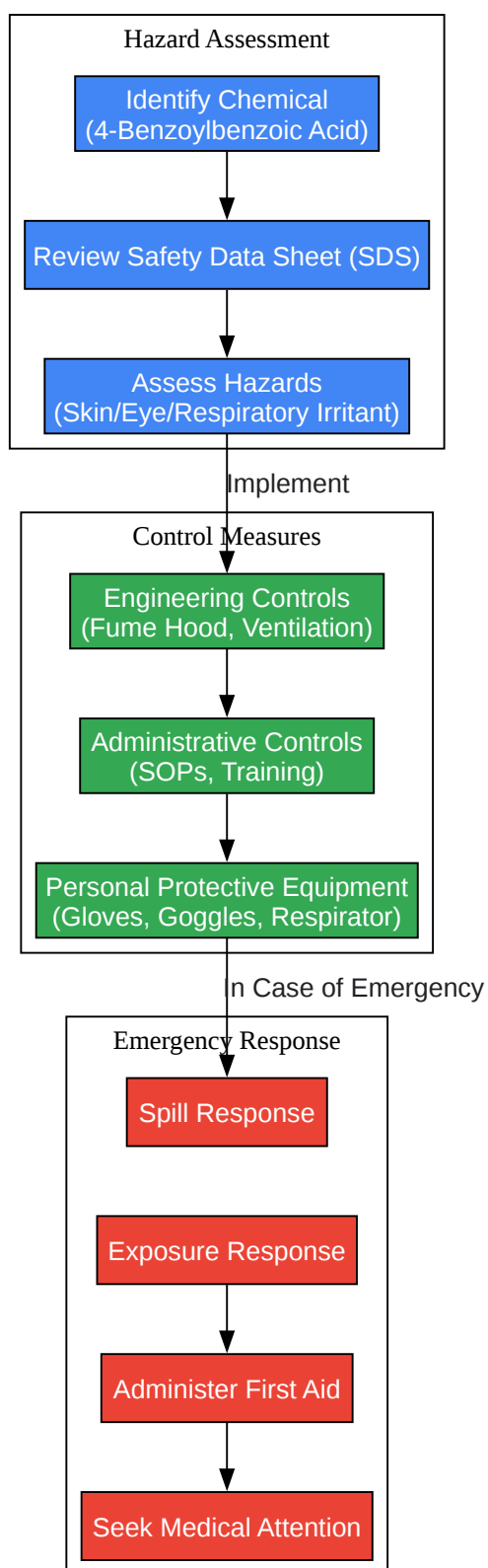
Protection Type	Recommendation	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (e.g., EN166).	[1] [4] [10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [4] [10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask is recommended.	[4] [7] [10]

First Aid Measures

Exposure Route	First Aid Instructions	Source(s)
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.	[7] [8] [10]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[7] [8] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[7] [8] [10]
Ingestion	Rinse mouth. Get medical advice/attention. Do NOT induce vomiting.	[7] [10]

Logical Workflow for Hazard Assessment and Control

The following diagram illustrates a logical workflow for assessing and controlling the hazards associated with **4-benzoylbenzoic acid** in a laboratory setting.



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Figure 1: Hazard assessment and control workflow for **4-Benzoylbenzoic acid**.

Signaling Pathways

Currently, there is no specific information available in the provided safety data sheets regarding the signaling pathways involved in the toxicological effects of **4-benzoylbenzoic acid**. The irritant effects are likely due to direct chemical interactions with epithelial tissues. Further research would be needed to elucidate any specific biological pathways.

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